

MS147: Application Notes and Protocols for Cell Culture Experiments

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Compound of Interest

Compound Name: MS147

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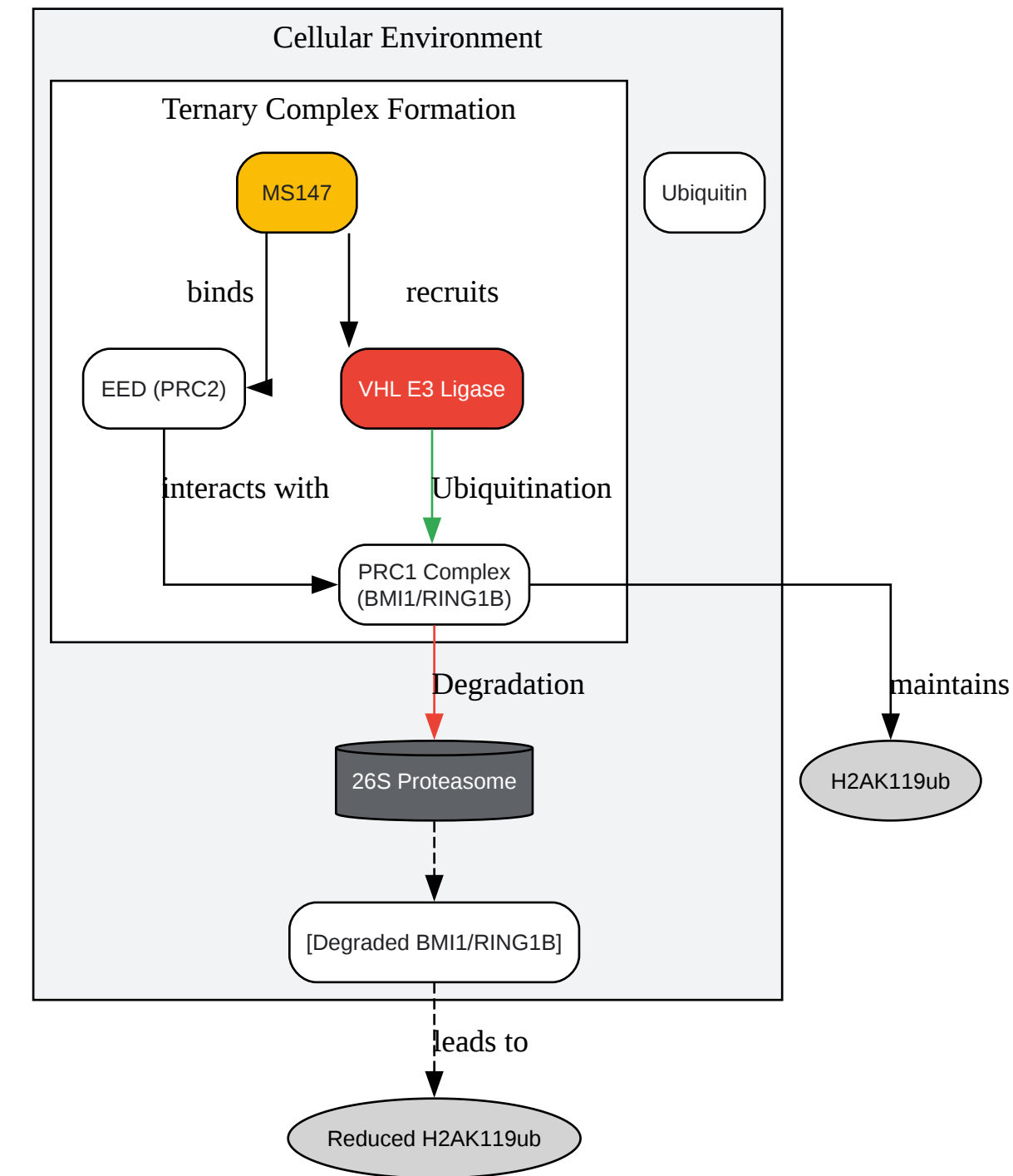
Abstract

MS147 is a novel heterobifunctional molecule known as a proteolysis-targeting chimera (PROTAC). It is designed to induce the targeted degradation of the Polycomb Repressive Complex 1 (PRC1) core components, BMI1 and RING1B.^{[1][2]} This document provides detailed application notes and protocols for the use of **MS147** in cell culture experiments, intended to guide researchers in investigating its biological effects and potential therapeutic applications.

Mechanism of Action

MS147 operates through a novel protein complex degrader strategy.^[1] It is composed of a ligand that binds to Embryonic Ectoderm Development (EED), a core component of Polycomb Repressive Complex 2 (PRC2), linked to a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase.^{[1][3]} EED is known to interact with the PRC1 components BMI1 and RING1B. By binding to EED, **MS147** brings BMI1 and RING1B into close proximity with the VHL E3 ligase, leading to their ubiquitination and subsequent degradation by the proteasome.^[1] This targeted degradation results in a significant reduction of histone H2A lysine 119 ubiquitination

(H2AK119ub), a key epigenetic mark regulated by PRC1, without affecting the PRC2-mediated H3K27me3 mark.[1][2]



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References

- [1. Targeted Degradation of PRC1 Components, BMI1 and RING1B, via a Novel Protein Complex Degradation Strategy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Targeted Degradation of PRC1 Components, BMI1 and RING1B, via a Novel Protein Complex Degradation Strategy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
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